

# A Comparative Analysis of the Anti-Magnetic Properties of Panerai's BMG-Tech™

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A study to confirm the anti-magnetic properties of Panerai's BMG-Tech™ in comparison to other leading watchmaking alloys.

This guide provides a comparative analysis of the anti-magnetic properties of Panerai's innovative BMG-Tech™ material against other established anti-magnetic technologies in the watchmaking industry. Aimed at researchers, scientists, and material science professionals, this document summarizes the available data, details the standardized testing protocols, and presents a clear comparison of the different approaches to mitigating the effects of magnetism on mechanical timepieces.

## Introduction to Magnetism in Horology

Magnetic fields are a pervasive and often underestimated adversary to the precision of mechanical watches. Exposure to common magnetic sources such as electronics, medical equipment, and even handbag clasps can magnetize the delicate steel components of a watch's movement, particularly the hairspring. This magnetization can cause the coils of the hairspring to stick together, effectively shortening its length and causing the watch to run significantly fast.[1] To counter this, watchmakers have developed various strategies, broadly categorized into two main approaches: shielding the movement with a soft iron inner case (a Faraday cage) or utilizing inherently non-magnetic materials for the critical movement components and the watch case itself.[2][3][4][5]

Panerai's BMG-Tech™ falls into the latter category. It is a bulk metallic glass with a disordered atomic structure, which is claimed to provide excellent resistance to magnetic fields, alongside

high strength and corrosion resistance.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#) This guide aims to contextualize the anti-magnetic capabilities of BMG-Tech™ within the landscape of high-performance watch materials.

## Comparative Materials and Technologies

For this comparative study, we will examine Panerai's BMG-Tech™ alongside two other leading anti-magnetic watch technologies:

- Rolex Milgauss: This iconic timepiece utilizes a combination of a ferromagnetic inner shield to protect the movement and amagnetic components, such as the Parachrom hairspring.[\[5\]](#)[\[10\]](#)
- Omega Seamaster Aqua Terra >15,000 Gauss: Omega has pioneered the use of non-ferrous materials throughout the watch movement, rendering the timepiece almost entirely impervious to magnetic fields without the need for a traditional Faraday cage.[\[1\]](#)[\[2\]](#)[\[11\]](#)[\[12\]](#)

## Data Presentation

The following table summarizes the key characteristics and reported anti-magnetic performance of the materials and technologies under review. It is important to note that while Panerai claims BMG-Tech™ is resistant to magnetic fields, a specific quantitative value of this resistance is not officially published by the manufacturer.[\[8\]](#)[\[9\]](#)

Feature	Panerai BMG-Tech™	Rolex Milgauss	Omega Seamaster Aqua Terra >15,000 Gauss
Primary Anti-Magnetic Strategy	Inherently anti-magnetic case material (Bulk Metallic Glass) with a disordered atomic structure.	Ferromagnetic inner shield (Faraday cage) and amagnetic movement components.	Use of non-ferrous materials for the entirety of the watch movement.
Composition	Zirconium, copper, aluminum, titanium, nickel alloy.[7][8][9]	Case: 904L stainless steel. Shield: Ferromagnetic alloy. Movement: Includes Parachrom hairspring (niobium-zirconium alloy).[5]	Case: Stainless steel. Movement: Predominantly non-ferrous components, including a silicon balance spring.[1][2]
Reported Magnetic Resistance	Not officially specified. Claimed to be highly resistant to magnetic fields.[6][7][8][9]	1,000 Gauss (80,000 A/m).[2][5][10][11][13]	>15,000 Gauss (1,200,000 A/m).[1][2][11][12]
ISO 764 Compliance	Expected to meet and exceed the standard, though not explicitly stated.	Exceeds the standard.	Exceeds the standard. Certified by METAS.[3]

## Experimental Protocols

The standard for testing the magnetic resistance of watches is outlined in ISO 764 "Horology — Magnetic resistant watches".[1][3][4][14][15] This protocol provides a baseline for declaring a watch as "anti-magnetic."

**Objective:** To determine the effect of a standardized magnetic field on the accuracy of a mechanical timepiece.

**Apparatus:**

- A calibrated timegrapher to measure the daily rate of the watch.
- A device capable of generating a continuous and homogenous direct current (DC) magnetic field of a specified strength (e.g., a Helmholtz coil).
- A compass or magnetometer to verify the residual magnetism of the watch.

#### Methodology:

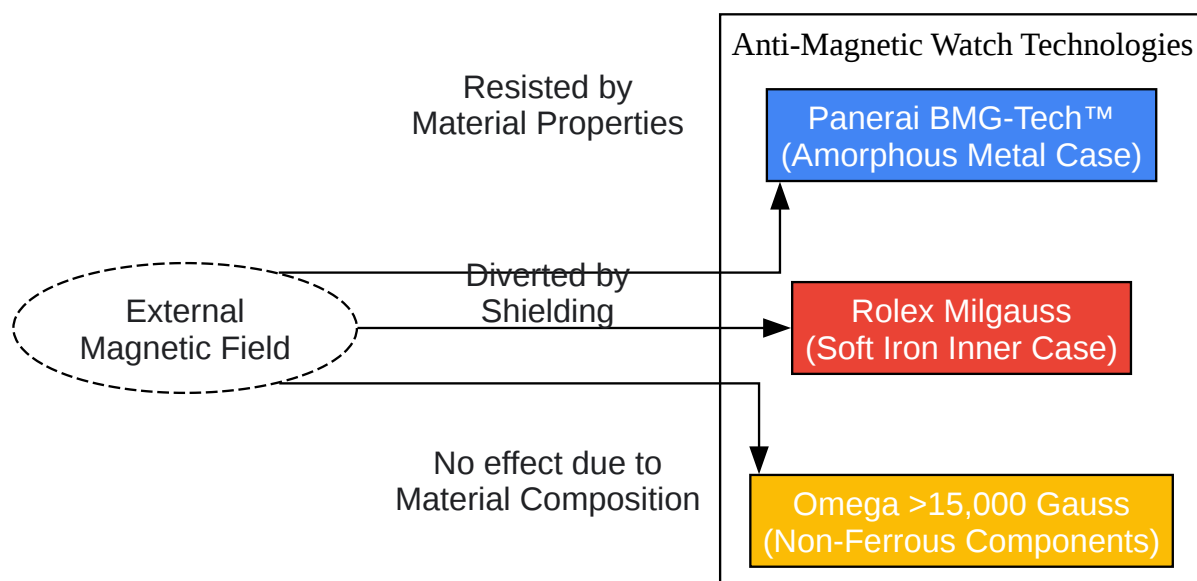
- Initial Rate Measurement: The watch's daily rate is measured over a 24-hour period using the timegrapher to establish a baseline accuracy.
- Magnetic Field Exposure: The watch is placed in the magnetic field generator and exposed to a continuous DC magnetic field of 4,800 A/m (approximately 60 Gauss) for 60 seconds. The watch is tested in three different orientations.[\[14\]](#)
- Post-Exposure Rate Measurement: Immediately after removal from the magnetic field, the watch's daily rate is measured again.
- Residual Magnetism Check: A compass or magnetometer is used to detect any residual magnetism in the watch.
- Demagnetization (if necessary): If the watch is magnetized, it is passed through a demagnetizer.[\[2\]](#)[\[16\]](#)[\[17\]](#)
- Final Rate Measurement: After demagnetization, the final daily rate of the watch is measured.

#### Success Criteria (as per ISO 764):

For a watch to be classified as anti-magnetic, the deviation in its daily rate after exposure to the magnetic field must not exceed  $\pm 30$  seconds per day compared to the baseline measurement. [\[1\]](#)[\[3\]](#)[\[4\]](#) For watches claiming a higher level of magnetic resistance, such as the Rolex Milgauss and Omega Seamaster Aqua Terra, the same protocol is followed but with a significantly stronger magnetic field.

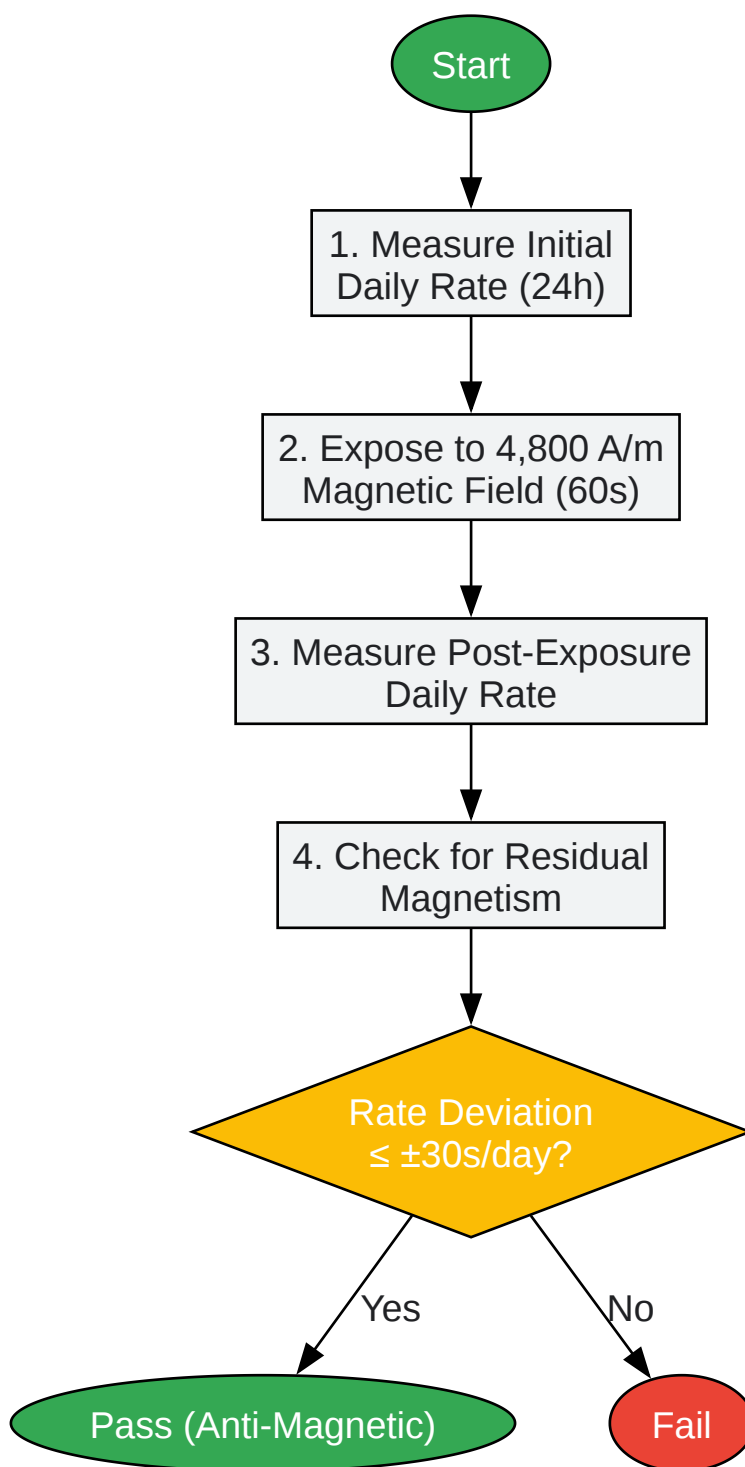
## Visualizations

The following diagrams illustrate the different approaches to achieving anti-magnetism and the experimental workflow for testing.



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Caption: Comparative approaches to anti-magnetism in modern watchmaking.



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Caption: Experimental workflow for ISO 764 anti-magnetic watch certification.

## Conclusion

Panerai's BMG-Tech™ represents a significant advancement in material science within the watchmaking industry, offering a compelling combination of strength, lightness, corrosion resistance, and anti-magnetic properties. Its disordered atomic structure provides an inherent resistance to magnetization, a fundamentally different approach from the traditional soft-iron shielding.

While a direct quantitative comparison of its magnetic resistance to competitors like the Rolex Milgauss and Omega Seamaster Aqua Terra is not possible due to the lack of publicly available data from Panerai, the material's composition and manufacturing process suggest a high level of anti-magnetic performance that would likely exceed the baseline ISO 764 standard. For professionals in environments with significant magnetic fields, the choice between these technologies would depend on the specific level of magnetic exposure and a preference for either a shielding-based or a materials-based solution. Further independent testing would be required to definitively quantify the anti-magnetic capabilities of BMG-Tech™ and place it within the established hierarchy of anti-magnetic timepieces.

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